

Bromocresol Purple Sodium Salt: A Technical

Guide for Researchers

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Compound of Interest

Compound Name: Bromocresol purple (sodium salt)

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An in-depth examination of the chemical properties, structure, and experimental applications of Bromocresol Purple Sodium Salt, a vital pH indicator and analytical reagent.

This technical guide provides a comprehensive overview of bromocresol purple sodium salt, tailored for researchers, scientists, and professionals in drug development. From its fundamental chemical characteristics to detailed experimental protocols, this document serves as a practical resource for laboratory applications.

Core Chemical Properties

Bromocresol purple (BCP) sodium salt, systematically known as sodium;2-[(E)-(3-bromo-4-hydroxy-5-methylphenyl)-(3-bromo-5-methyl-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzenesulfonate, is a member of the triphenylmethane dye family.[1] It is widely utilized as a pH indicator due to its distinct color transition. The compound appears as a solid powder, with colors ranging from brown to dark orange.[1][2]

Quantitative Data Summary

The key physicochemical properties of bromocresol purple sodium salt are summarized in the table below for easy reference.



Property	Value	References
IUPAC Name	sodium;2-[(E)-(3-bromo-4-hydroxy-5-methylphenyl)-(3-bromo-5-methyl-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzenesulfonate	[1][3]
Synonyms	5',5"-Dibromo-o- cresolsulfonephthalein sodium salt, BCP sodium salt	[1][4][5]
CAS Number	62625-30-3	[1][2][4][5]
Molecular Formula	C21H15Br2NaO5S	[1][2][5][6]
Molecular Weight	562.2 g/mol	[1][2][4][5][6]
Appearance	Brown to dark orange solid powder	[1][2]
Melting Point	255 °C (decomposes)	[2]
рКа	6.3	[1][7][8][9]
pH Transition Range	5.2 (Yellow) – 6.8 (Purple)	[1][7][8]
Solubility	Soluble in water and ethanol. [6][10] The monosodium salt is 8% soluble in water and 2% in ethanol.[10]	
Absorption Maximum (λmax)	587 - 591 nm (in 0.1N NaOH)	[1][11][12][13]

Chemical Structure and pH-Dependent Transition

Bromocresol purple's utility as a pH indicator stems from a pH-dependent equilibrium between two structural forms, which exhibit different colors. In acidic conditions (pH < 5.2), it exists predominantly in its sultone form, which is yellow. As the pH increases to the alkaline range (pH > 6.8), it transitions to its hydrophilic, purple dianionic form.[7][10]



Caption: pH-induced structural transition of Bromocresol Purple.

Experimental Protocols Preparation of 0.04% Bromocresol Purple Indicator Solution

This protocol details the preparation of a standard aqueous solution of bromocresol purple for use as a pH indicator.[8][14]

Materials:

- Bromocresol purple sodium salt
- · Deionized water
- 50 mL and 100 mL volumetric flasks
- Analytical balance

Procedure:

- Accurately weigh 0.04 g of bromocresol purple sodium salt.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask.
- Agitate the flask until the solid is completely dissolved.
- Dilute the solution to the 100 mL mark with deionized water.
- Stopper the flask and invert it several times to ensure thorough mixing.

Alternative Preparation for Titration: For titration purposes, a slightly different preparation can be used.[7][15]

Materials:



· Bromocresol purple: 40 mg

• 0.05N NaOH solution: 1.48 mL

• 95% ethanol: 10.00 mL

- Distilled water
- 100.00 mL volumetric flask

Procedure:

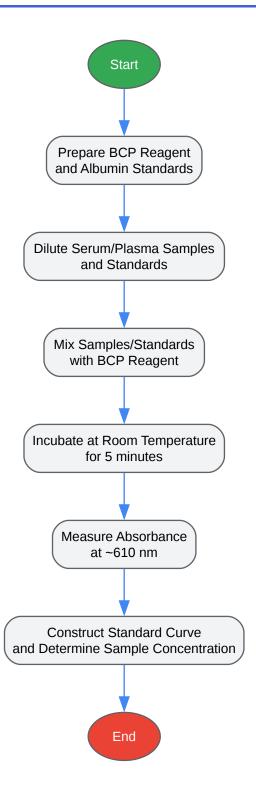
- Weigh 40 mg of bromocresol purple and place it in a 100.00 mL volumetric flask.[7]
- Add 1.48 mL of 0.05N NaOH solution and 10.00 mL of 95% ethanol.[7]
- Gently warm the mixture to facilitate dissolution.
- Once dissolved, allow the solution to cool to room temperature.
- Dilute to the 100.00 mL mark with distilled water.[7]

Serum Albumin Determination via Bromocresol Purple Binding Assay

Bromocresol purple is extensively used in clinical diagnostics to measure serum albumin concentrations.[1][2][8] The BCP method is considered more specific than the bromocresol green (BCG) method as it shows less interference from globulins.[16][17] The principle involves the formation of a colored complex between BCP and albumin, with the color intensity being directly proportional to the albumin concentration.[18][19]

Workflow for Albumin Assay:





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Caption: General workflow for a BCP-based serum albumin assay.

Detailed Protocol (96-well plate format):



This protocol is adapted from commercially available kits.[18]

Materials:

- BCP Albumin Assay Reagent
- Albumin Standard (e.g., 5 g/dL)
- Ultrapure water
- Patient serum or plasma samples
- 96-well clear bottom microplate
- Microplate reader capable of measuring absorbance at 590-630 nm (peak at 610 nm)

Procedure:

- Reagent Preparation: Bring the BCP Albumin Assay Reagent to room temperature.
- Standard Curve Preparation: Prepare a series of albumin standards by diluting the stock Albumin Standard with ultrapure water. A typical range would be from 0.5 g/dL to 5 g/dL, including a blank (0 g/dL).
- Sample Preparation: Dilute serum or plasma samples (e.g., 2-fold) with ultrapure water.
- Assay:
 - $\circ~$ Add 20 μL of the diluted standards, blank, and diluted samples to individual wells of the 96-well plate.
 - Add 200 μL of the BCP Albumin Assay Reagent to each well.
 - Tap the plate gently to mix, avoiding the formation of bubbles.
- Incubation: Incubate the plate for 5 minutes at room temperature.
- Measurement: Measure the absorbance at approximately 610 nm using a microplate reader.



Calculation:

- Subtract the absorbance of the blank from the absorbance of each standard and sample.
- Plot the absorbance of the standards versus their concentrations to generate a standard curve.
- Use the standard curve to determine the albumin concentration in the unknown samples. If a sample's absorbance is higher than the highest standard, further dilute the sample and repeat the assay.

Applications in Research and Development

Beyond its primary use as a pH indicator and for albumin measurement, bromocresol purple sodium salt has several other applications:

- Microbiology: It is used in culture media to differentiate microorganisms based on their metabolic production of acids.[8] It can also be used for staining dead yeast cells.[1][12]
- Photographic Processing: It can be added to acid stop baths to indicate when the bath has been neutralized and requires replacement.[8]
- Vital Staining: It has been employed as a vital stain to trace fluid diffusion within the lymphatic system.[12]

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